Application Notes and Protocols: Preparation of Butaprost Stock Solutions

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Compound of Interest

Compound Name:	*Butaprost*
CAS No.:	*69648-38-0*
Cat. No.:	*B1668087*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Butaprost is a synthetic structural analog of Prostaglandin E2 (PGE2) that functions as a potent and selective agonist for the Prostaglandin E Receptor 2 (EP2).[1][2] The EP2 receptor, a G protein-coupled receptor (GPCR), is involved in various physiological processes, including vasodilation, immune response modulation, and smooth muscle relaxation. **Butaprost** is widely utilized in research to investigate the pharmacological profile of EP2 receptors in various tissues and cells.[2][3] Notably, studies have shown its potential in attenuating organ fibrosis by hampering TGF-β/Smad signaling, making it a valuable tool in kidney injury and fibrosis research.[1][4][5]

This document provides a detailed protocol for the preparation, storage, and handling of **Butaprost** stock solutions for in vitro and in vivo experimental use.

Chemical and Physical Properties

A summary of the key properties of **Butaprost** is provided below.

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Property	Data
Chemical Name	9-oxo-11α,16S-dihydroxy-17-cyclobutyl-prost-13E-en-1-oic acid, methyl ester
Synonyms	TR 4979, (R)-Butaprost, Butaprostum
CAS Number	69685-22-9[2][4][6]
Molecular Formula	$C_{24}H_{40}O_5$[2][3]
Molecular Weight	408.6 g/mol [2]
Purity	>98%

Solubility Data

Butaprost is a lipid-soluble compound with poor solubility in aqueous solutions. Organic solvents are required to prepare concentrated stock solutions.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)
Ethanol	50 mg/mL[2][7][8]	~122.4 mM
DMSO	30 mg/mL[2]	~73.4 mM
Dimethylformamide (DMF)	25 mg/mL[2][7][8]	~61.2 mM
Ethanol:PBS (pH 7.2) (1:3)	0.15 mg/mL[2]	~0.37 mM
PBS (pH 7.2)	0.1 mg/mL[7][8]	~0.24 mM

Note: Molar concentrations are calculated based on a molecular weight of 408.6 g/mol .

Experimental Protocols

A. Materials and Equipment

- **Butaprost** powder
- Anhydrous solvents (e.g., DMSO, Ethanol)

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- Sterile, amber, airtight vials
- Calibrated analytical balance
- Pipettes and sterile, disposable tips
- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

B. Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **Butaprost** stock solution.



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Caption: Workflow for **Butaprost** stock solution preparation.

C. Step-by-Step Protocol for a 10 mM DMSO Stock Solution

This protocol provides an example for preparing 1 mL of a 10 mM **Butaprost** stock solution in DMSO.

- Preparation: Before opening, allow the vial of **Butaprost** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh 4.09 mg of **Butaprost** powder into the tube.

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- Calculation: 408.6 g/mol (MW) x 0.010 mol/L (10 mM) x 0.001 L (1 mL) = 0.004086 g = 4.09 mg

- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the **Butaprost** powder.

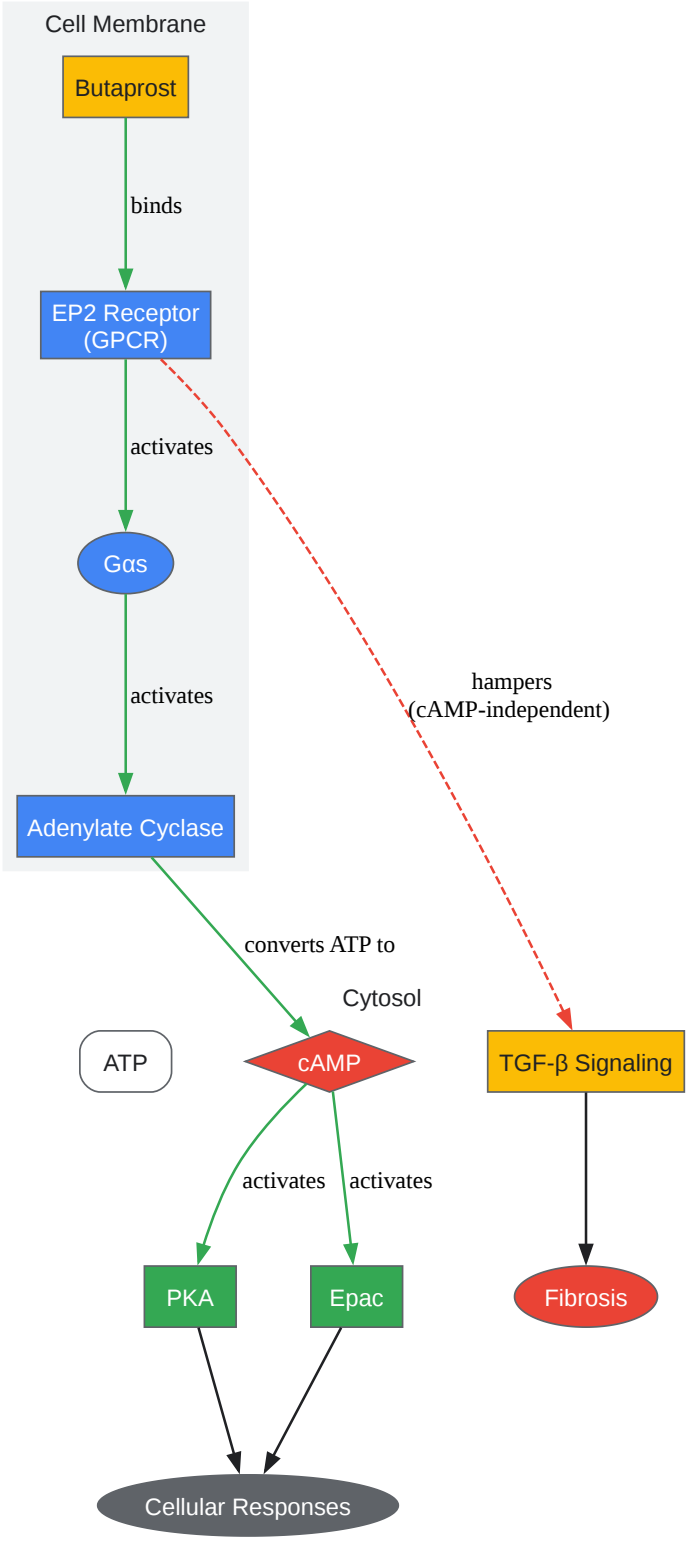
- Mixing: Cap the tube tightly and vortex thoroughly. If necessary, briefly sonicate the solution in a water bath to ensure the compound is completely dissolved. Visually inspect the solution to confirm there are no visible particulates.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials. Store the aliquots at -20°C for long-term stability.[4] A solution stored at -20°C is stable for up to 2 years.[2][4] For shorter-term storage in DMSO, some sources suggest stability for 2 weeks at 4°C or 6 months at -80°C.[6]

Application: Signaling Pathway

Butaprost selectively activates the EP2 receptor, which canonically couples to the Gαs protein.[9] This activation stimulates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP). cAMP then acts as a second messenger, activating downstream effectors like Protein Kinase A (PKA) and Epac.[9] Interestingly, some of **Butaprost**'s anti-fibrotic effects, such as the hampering of TGF-β/Smad2 signaling, have been shown to be independent of the cAMP/PKA pathway.[4][5]

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Butaprost EP2 Signaling Pathways

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Caption: **Butaprost**-activated EP2 signaling pathways.

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D. Storage and Stability

Proper storage is critical to maintain the activity and integrity of **Butaprost**.

Form	Solvent	Storage Temperature	Stability	Notes
Solid Powder	N/A	-20°C[2][3]	≥ 2 years[2]	Store under desiccating conditions.
Stock Solution	DMSO	-20°C	Up to 2 years[4]	Aliquot to avoid freeze-thaw cycles.
Stock Solution	DMSO	-80°C	Up to 6 months[6]	Recommended for maximum stability.
Stock Solution	Ethanol	-20°C	≥ 2 years	Ensure airtight vials to prevent evaporation.

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